

# Physicochemical properties of anhydrous Manganese(II) oxalate

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## Compound of Interest

Compound Name: Manganese(II)oxalate

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An In-depth Technical Guide on the Physicochemical Properties of Anhydrous Manganese(II) Oxalate

## Introduction

Anhydrous Manganese(II) oxalate ( $\text{MnC}_2\text{O}_4$ ) is an inorganic compound of significant interest in materials science and chemistry. It serves as a crucial precursor for the synthesis of various manganese oxides (e.g.,  $\text{MnO}$ ,  $\text{Mn}_2\text{O}_3$ ,  $\text{Mn}_3\text{O}_4$ ), which have widespread applications in catalysis, energy storage devices like lithium-ion batteries, and as magnetic materials. The controlled thermal decomposition of anhydrous  $\text{MnC}_2\text{O}_4$  allows for the production of manganese oxide nanoparticles with specific morphologies and properties. This document provides a comprehensive overview of the core physicochemical properties of anhydrous Manganese(II) oxalate, detailed experimental protocols for its characterization, and visual representations of key processes for researchers, scientists, and professionals in drug development.

## Physicochemical Properties

The fundamental properties of anhydrous Manganese(II) oxalate are summarized in the tables below. This data is critical for its handling, processing, and application in further research and development.

## General Properties

Property	Value	Reference
Chemical Formula	$\text{C}_2\text{MnO}_4$	[1][2]
Molar Mass	142.96 g/mol	[2][3]
Appearance	Light pink crystalline solid/powder	[1]
Density	2.43 g/cm <sup>3</sup> (at 21.7°C)	[1][2]
Solubility in Water	0.03087 g/100 g (at 25°C); very slightly soluble.	[2][4]
Solubility in Other Solvents	Soluble in dilute acids.	[4]
Standard Molar Enthalpy of Formation ( $\Delta_f H^\circ_{298}$ )	-1087.3 kJ/mol (for the solid state)	[2]

## Crystal Structure

Anhydrous Manganese(II) oxalate is typically formed by the dehydration of its hydrated precursors, such as the dihydrate ( $\text{MnC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$ ) or trihydrate ( $\text{MnC}_2\text{O}_4 \cdot 3\text{H}_2\text{O}$ ). Upon removal of the water molecules, the material adopts an orthorhombic crystal structure.[5] The dihydrate precursor commonly crystallizes in the orthorhombic system with the space group  $P2_12_12_1$ . [1]

Property	Value (for Dihydrate Precursor)	Reference
Crystal System	Orthorhombic	[1]
Space Group	$P2_12_12_1$	[1]
Lattice Parameters	a = 0.6262 nm, b = 1.3585 nm, c = 0.6091 nm	[1]
Formula Units (Z)	4	[1]

Note: Data for the direct crystal structure of the anhydrous form is less commonly reported than for its stable hydrated precursors. The structure of the anhydrous material is derived from these precursors.[5]

## Thermal Properties

The thermal decomposition of anhydrous  $\text{MnC}_2\text{O}_4$  is a critical property, particularly for its use as a precursor. The decomposition pathway is highly dependent on the surrounding atmosphere.

Property	Value / Observation	Atmosphere	Reference
Decomposition Onset	~220-296°C	Air / N <sub>2</sub>	[6][7]
Decomposition Reaction	$\text{MnC}_2\text{O}_4(\text{s}) \rightarrow \text{MnO}(\text{s}) + \text{CO}(\text{g}) + \text{CO}_2(\text{g})$	Inert (Vacuum / N <sub>2</sub> )	[1][8]
Decomposition Products	$\text{Mn}_2\text{O}_3$ , $\text{Mn}_3\text{O}_4$	Oxidative (Air / O <sub>2</sub> )	[8][9]
Enthalpy of Dehydration (of Dihydrate)	$\Delta H = 86 \text{ kJ/mol}$	-	[9]
DSC Endothermic Peak	151°C (related to decomposition processes)	Nitrogen	[10]

## Magnetic and Spectroscopic Properties

The magnetic properties of manganese compounds are of significant interest. The oxalate ligand can mediate magnetic exchange interactions between metal centers.[11]

Property	Value / Observation	Reference
Magnetic Behavior	Paramagnetic, with antiferromagnetic interactions.	[11]
Infrared (IR) Spectroscopy	Characteristic vibrations of the oxalate ligand (C=O and C-O stretching) are observable.	
Raman Spectroscopy	Can be used for characterization.	[12]

## Experimental Protocols

Detailed methodologies are essential for the reproducible synthesis and analysis of anhydrous Manganese(II) oxalate.

### Synthesis

Anhydrous  $\text{MnC}_2\text{O}_4$  is typically prepared via a two-step process: precipitation of a hydrated precursor followed by thermal dehydration.

**Step 1: Synthesis of Manganese(II) Oxalate Dihydrate ( $\text{MnC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$ ) Precursor** This protocol is based on a standard aqueous precipitation reaction.[\[1\]](#)

- **Reagents:** Prepare aqueous solutions of a soluble manganese(II) salt (e.g., Manganese(II) chloride,  $\text{MnCl}_2$ ) and an oxalate source (e.g., sodium oxalate,  $\text{Na}_2\text{C}_2\text{O}_4$ , or oxalic acid,  $\text{H}_2\text{C}_2\text{O}_4$ ).
- **Precipitation:** Slowly add the sodium oxalate solution to the stirred manganese chloride solution at room temperature. A pale pink precipitate of Manganese(II) oxalate dihydrate will form immediately.[\[1\]](#)
  - $\text{MnCl}_2(\text{aq}) + \text{Na}_2\text{C}_2\text{O}_4(\text{aq}) + 2\text{H}_2\text{O}(\text{l}) \rightarrow \text{MnC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}(\text{s}) + 2\text{NaCl}(\text{aq})$ [\[1\]](#)
- **Aging:** Continue stirring the mixture for a set period (e.g., 1-2 hours) to ensure complete reaction and particle size homogeneity.
- **Isolation:** Collect the precipitate by filtration (e.g., using a Buchner funnel).
- **Washing:** Wash the collected solid several times with deionized water to remove soluble byproducts (like NaCl), followed by a final wash with ethanol or acetone to facilitate drying.[\[6\]](#)
- **Drying:** Dry the product in air at ambient temperature or in a low-temperature oven ( $< 80^\circ\text{C}$ ) to yield the stable dihydrate precursor.[\[13\]](#)

**Step 2: Dehydration to Anhydrous Manganese(II) Oxalate** This protocol uses thermal analysis data to define the dehydration conditions.[\[7\]](#)[\[10\]](#)

- **Setup:** Place a known quantity of the synthesized  $\text{MnC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$  powder in a crucible suitable for heating.
- **Heating:** Heat the sample in a furnace or thermogravimetric analyzer under a controlled atmosphere (e.g., flowing nitrogen).
- **Temperature Program:** Based on TGA data, the dehydration of the dihydrate typically occurs between  $140^\circ\text{C}$  and  $200^\circ\text{C}$ .<sup>[7]</sup> Heat the sample to a temperature within this range (e.g.,  $180^\circ\text{C}$ ) and hold until a constant weight is achieved, indicating the complete removal of water of crystallization.
- **Cooling:** Cool the sample back to room temperature under an inert atmosphere to prevent rehydration or oxidation. The resulting powder is anhydrous  $\text{MnC}_2\text{O}_4$ .

## Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

This protocol is used to study the thermal stability and decomposition kinetics.<sup>[6]</sup><sup>[10]</sup>

- **Instrument:** A simultaneous TGA/DSC analyzer.
- **Sample Preparation:** Accurately weigh 5-10 mg of the anhydrous  $\text{MnC}_2\text{O}_4$  powder into an alumina or platinum crucible.
- **Atmosphere:** Purge the furnace with a high-purity inert gas (e.g., Nitrogen) or an oxidative gas (e.g., Air) at a constant flow rate (e.g., 100-150 mL/min).<sup>[6]</sup>
- **Heating Program:** Heat the sample from room temperature to a final temperature (e.g.,  $600$ - $900^\circ\text{C}$ ) at a constant heating rate, typically  $10^\circ\text{C}/\text{min}$ .<sup>[6]</sup><sup>[10]</sup>
- **Data Analysis:** Analyze the resulting TGA curve (weight % vs. temperature) to identify dehydration and decomposition steps. Analyze the DSC curve (heat flow vs. temperature) to determine if these events are endothermic or exothermic.

## X-ray Diffraction (XRD)

This protocol is used to confirm the crystal structure and phase purity of the material.<sup>[6]</sup>

- Instrument: A powder X-ray diffractometer.
- Sample Preparation: Finely grind the anhydrous  $\text{MnC}_2\text{O}_4$  powder and mount it onto a sample holder.
- Radiation Source: Use a standard X-ray source, typically Cu  $K\alpha$  radiation ( $\lambda = 1.54056 \text{ \AA}$ ).<sup>[6]</sup>
- Scan Parameters: Collect the diffraction pattern over a  $2\theta$  range of  $5^\circ$  to  $80^\circ$  with a step size of  $0.02^\circ$ .<sup>[6]</sup>
- Data Analysis: Compare the resulting diffractogram with standard patterns from databases (e.g., JCPDS) to identify the crystalline phases present.<sup>[6]</sup>

## Magnetic Susceptibility Measurement

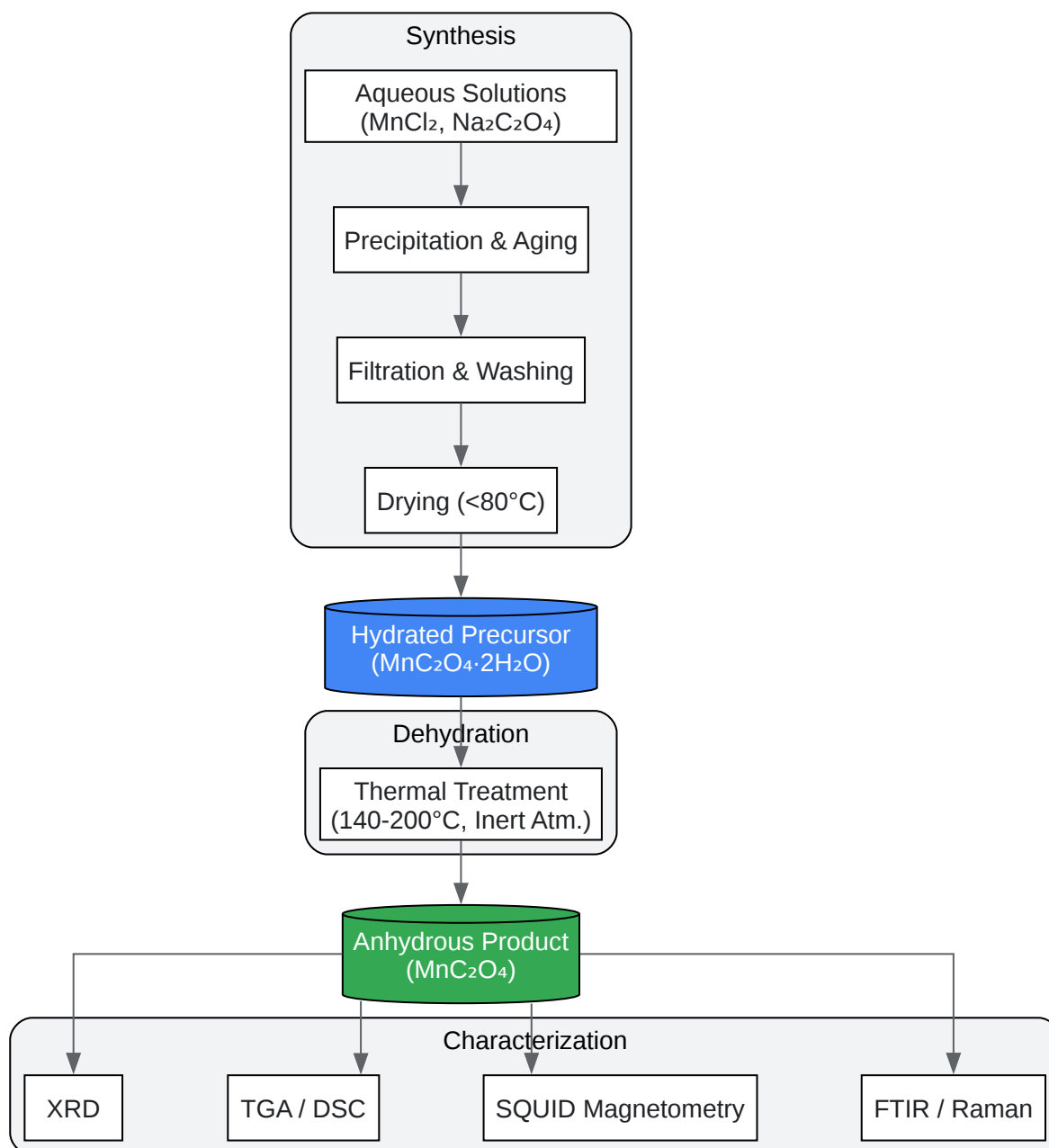
This protocol is used to determine the magnetic properties of the compound.<sup>[6]</sup>

- Instrument: A Superconducting Quantum Interference Device (SQUID) magnetometer.<sup>[6]</sup>
- Sample Preparation: Place a precisely weighed amount of the anhydrous  $\text{MnC}_2\text{O}_4$  powder into a gelatin capsule or other suitable sample holder.
- Measurement Conditions:
  - Applied Field: Apply a constant direct current (DC) magnetic field, for example, 2000 Oe.<sup>[6]</sup>
  - Temperature Range: Measure the magnetic susceptibility as a function of temperature, typically from a low temperature (e.g., 1.8 K) to room temperature (300 K).<sup>[6]</sup>
- Data Analysis: Plot the magnetic susceptibility ( $\chi$ ) versus temperature (T). Analyze the data using the Curie-Weiss law to determine the nature of the magnetic interactions (ferromagnetic, antiferromagnetic, or paramagnetic).

## Visualizations

## Experimental Workflow

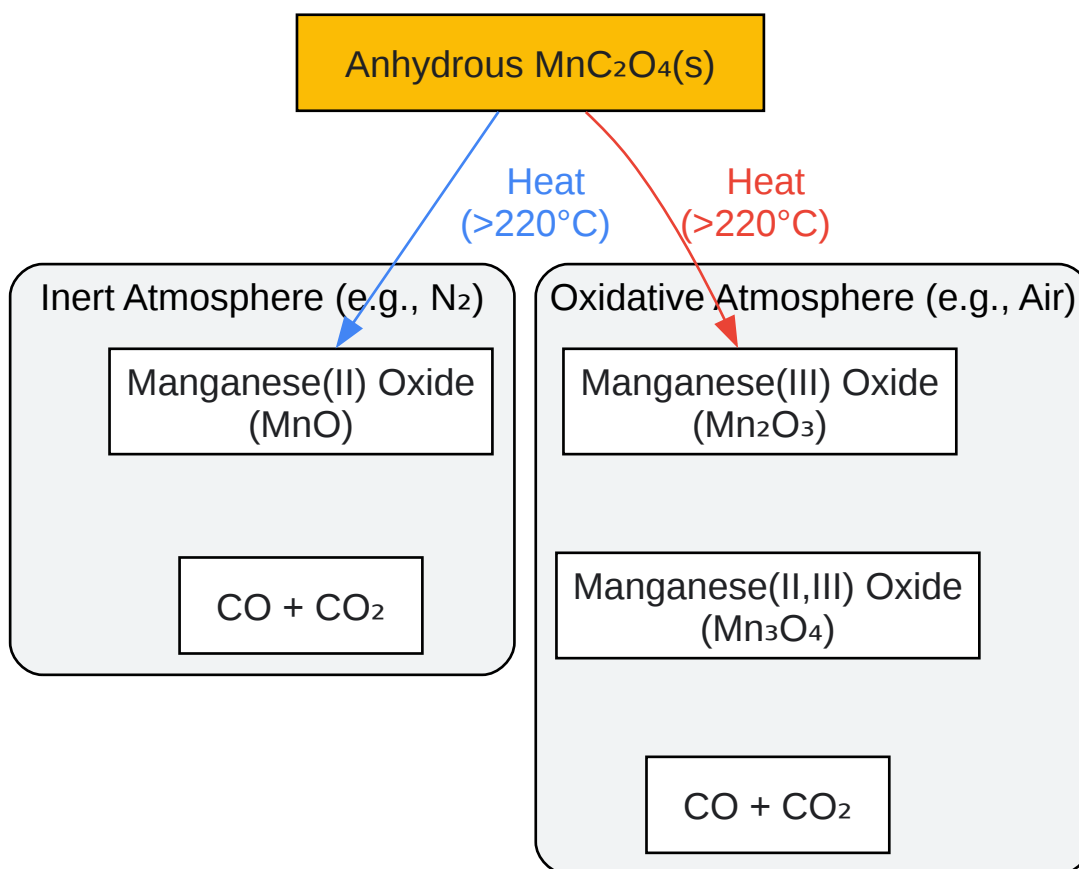
The following diagram illustrates the typical workflow for the synthesis and characterization of anhydrous Manganese(II) oxalate.



[Click to download full resolution via product page](#)Workflow for Synthesis and Characterization of Anhydrous  $\text{MnC}_2\text{O}_4$ .

## Thermal Decomposition Pathways

The decomposition of anhydrous  $\text{MnC}_2\text{O}_4$  is highly dependent on the atmosphere, leading to different manganese oxide products.

[Click to download full resolution via product page](#)Thermal Decomposition Pathways of Anhydrous  $\text{MnC}_2\text{O}_4$ .

## Safety and Handling

Manganese(II) oxalate is classified as harmful. Users should consult the full Safety Data Sheet (SDS) before handling.

- Hazards: Harmful if swallowed or in contact with skin (H302 + H312).[\[14\]](#)[\[15\]](#)



- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[16][17]
- Handling: Use in a well-ventilated area. Avoid dust formation. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[17]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[16][17]
- Decomposition Hazards: Thermal decomposition produces toxic gases (Carbon Monoxide) and manganese oxides.[16]

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